

Application of NOX2-IN-2 diTFA in Cardiovascular Research

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Compound of Interest

Compound Name: NOX2-IN-2 diTFA

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Introduction

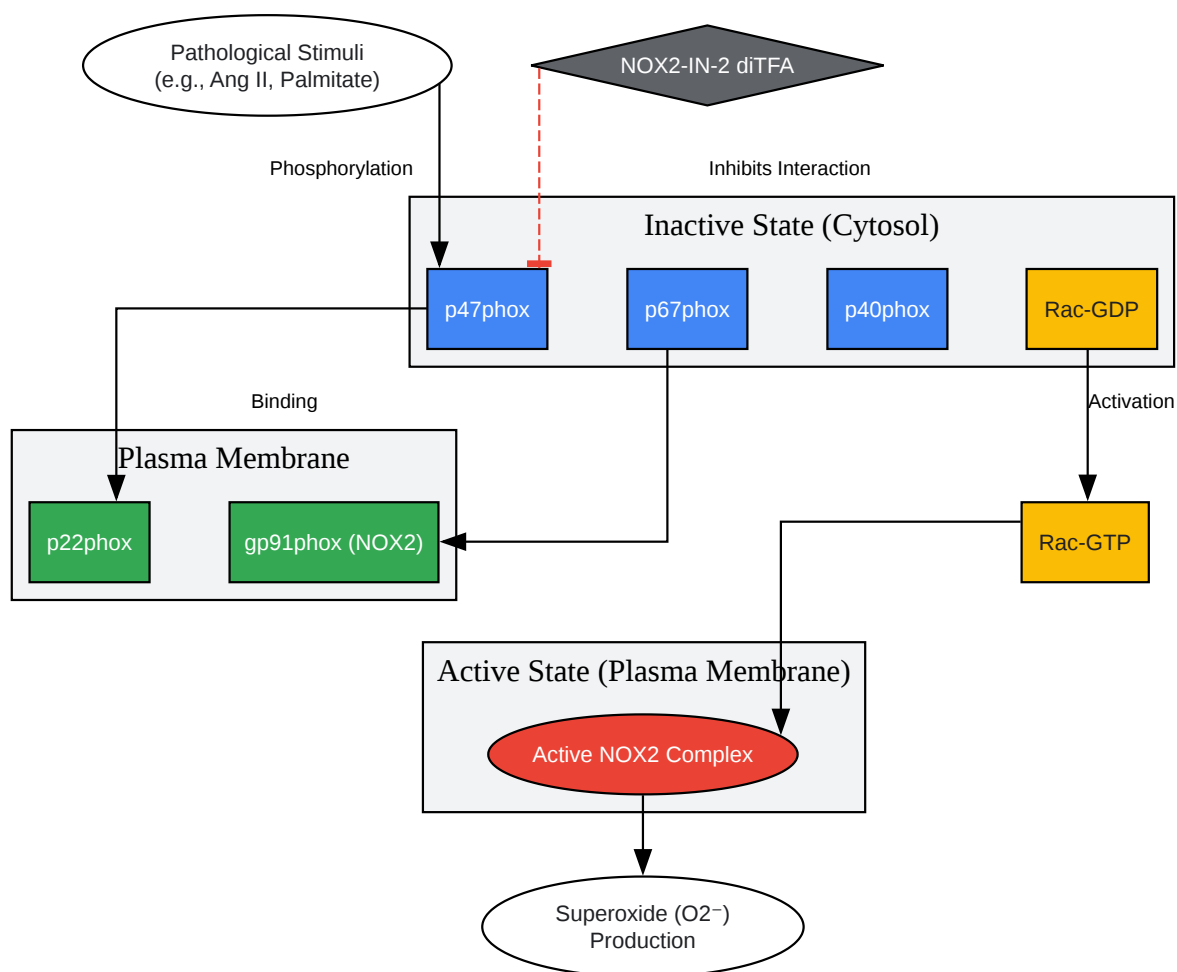
Reactive oxygen species (ROS) are critical signaling molecules in the cardiovascular system. However, excessive ROS production, a condition known as oxidative stress, is a key contributor to the pathophysiology of numerous cardiovascular diseases, including hypertension, heart failure, atherosclerosis, and diabetic cardiomyopathy. NADPH oxidase 2 (NOX2) is a major enzymatic source of ROS in the cardiovascular system, expressed in cardiomyocytes, endothelial cells, fibroblasts, and inflammatory cells.[1][2][3] Pathological stimuli such as angiotensin II (Ang II), saturated fatty acids (e.g., palmitate), and inflammatory cytokines can activate NOX2, leading to a cascade of detrimental effects including mitochondrial dysfunction, abnormal calcium handling, cellular hypertrophy, and fibrosis.[1][2][4][5] Consequently, the targeted inhibition of NOX2 presents a promising therapeutic strategy for a range of cardiovascular disorders.

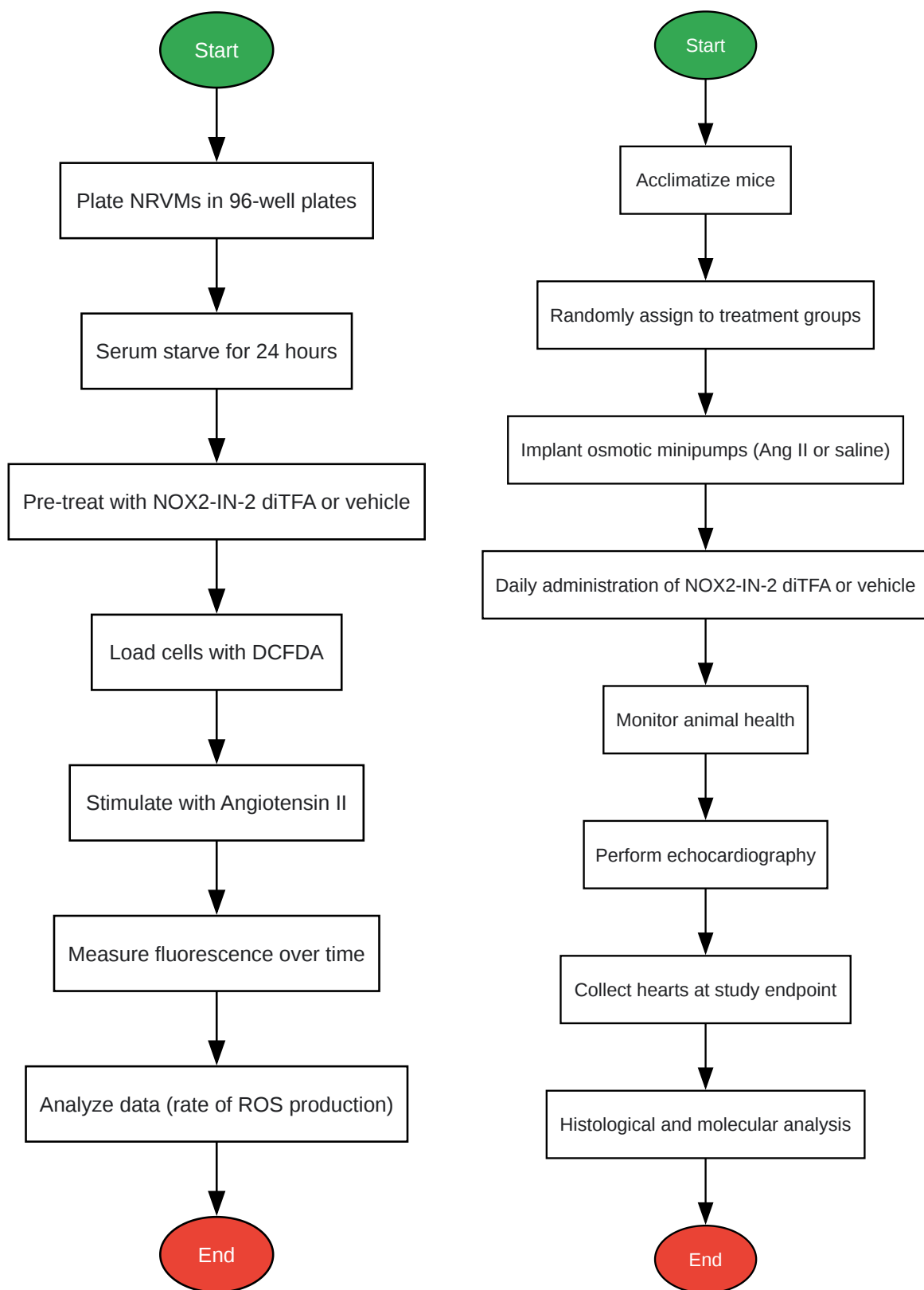
NOX2-IN-2 diTFA is a potent and specific inhibitor of NOX2. It disrupts the crucial protein-protein interaction between the cytosolic subunit p47phox and the membrane-bound subunit p22phox, a critical step for the assembly and activation of the NOX2 enzyme complex.[4][6] With a K_i of 0.24 μM , **NOX2-IN-2 diTFA** offers a valuable tool for investigating the precise role of NOX2-derived ROS in cardiovascular research and for the preclinical evaluation of NOX2 inhibition as a therapeutic modality.[4][6]

Mechanism of Action

NOX2 is a multi-subunit enzyme complex. In its inactive state, the catalytic subunit, gp91phox (NOX2), and p22phox are located in the plasma membrane, while the regulatory subunits, including p47phox, p67phox, p40phox, and the small GTPase Rac, are in the cytosol. Upon stimulation, p47phox is phosphorylated and translocates to the membrane, where it binds to p22phox, initiating the assembly of the active enzyme complex.

NOX2-IN-2 diTFA is designed to specifically interrupt the binding of p47phox to p22phox. By preventing this interaction, **NOX2-IN-2 diTFA** effectively blocks the assembly of the functional NOX2 complex and subsequent production of superoxide and other ROS.





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- To cite this document: BenchChem. [Application of NOX2-IN-2 diTFA in Cardiovascular Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576328#application-of-nox2-in-2-ditfa-in-cardiovascular-research]

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